

Structure-Activity Relationship (SAR) of N-ethyl-2-phenoxyethanamine Analogs

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Compound of Interest

Compound Name: *N-Ethyl-2-(2-fluorophenoxy)ethanamine*

CAS No.: 915920-96-6

Cat. No.: B3021350

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Content Type: Technical Whitepaper Primary Focus: Medicinal Chemistry & Lead Optimization

Target Class:

-Adrenergic Receptors (Primary), Monoamine Transporters (Secondary)

Executive Summary: The Privileged Scaffold

The 2-phenoxyethylamine core represents a "privileged structure" in medicinal chemistry—a molecular framework capable of providing high-affinity ligands for diverse biological targets depending on specific substituent patterns. While historically significant as the non-covalent backbone of the irreversible

-blocker Phenoxybenzamine, the N-ethyl-2-phenoxyethanamine analog represents a reversible, competitive antagonist template.

This guide dissects the Structure-Activity Relationship (SAR) of this scaffold, focusing on its optimization for

-Adrenergic Receptor (

-AR) selectivity. We analyze the pharmacophore in three distinct regions: the Aryloxy Head, the Ethylene Linker, and the Amine Tail.

The Pharmacophore & Biological Targets[1][2]

The parent compound, N-ethyl-2-phenoxyethanamine, acts primarily as a reversible antagonist at

-adrenergic receptors. Its structural logic mimics the endogenous catecholamines (norepinephrine) but lacks the intrinsic efficacy triggers (catechol hydroxyls) required for receptor activation.

Mechanism of Action

- Primary Target:

-Adrenergic Receptor (GPCR, Gq-coupled).

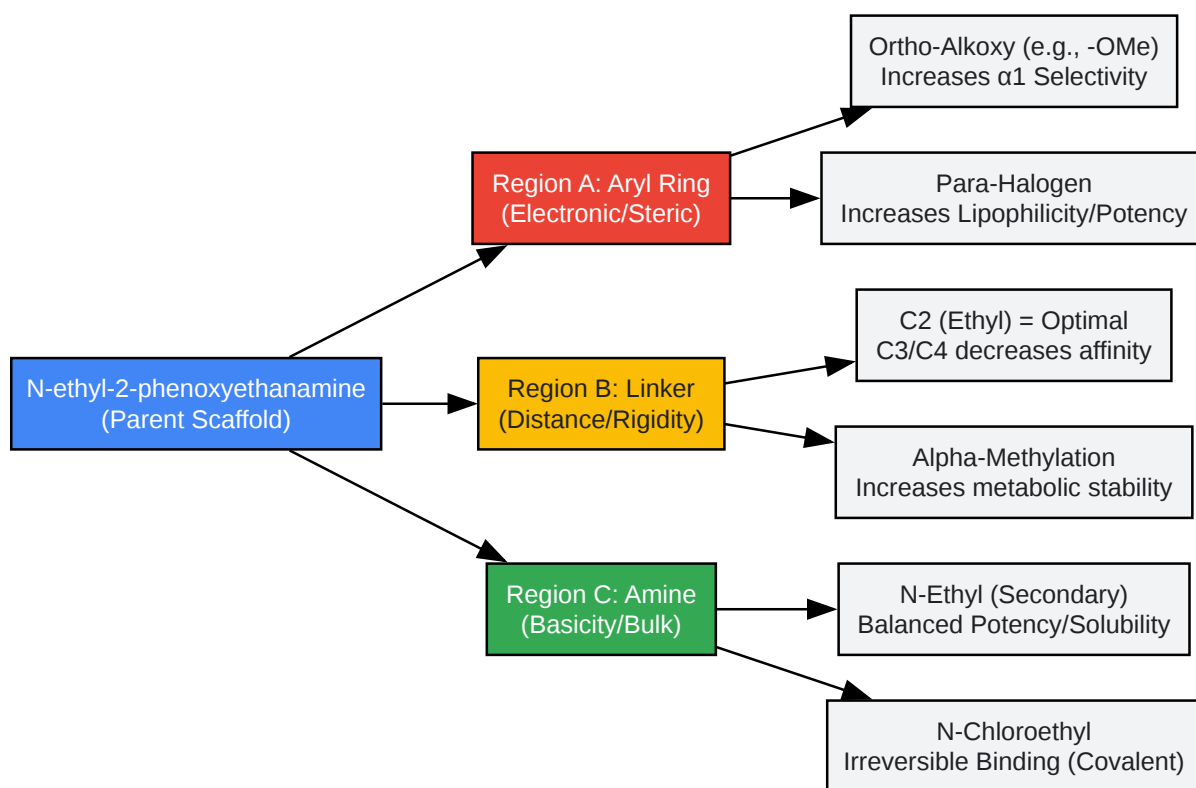
- Binding Mode: Competitive reversible antagonism. The protonated amine forms an ionic bond with Asp113 (TM3) of the receptor, while the phenoxy ring engages in

-

interactions with aromatic residues (e.g., Phe289 in TM6).

- Secondary Targets: At high concentrations, analogs may show affinity for Serotonin Transporters (SERT) or Trace Amine-Associated Receptors (TAAR1), necessitating rigorous selectivity screening.

SAR Decision Matrix



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Figure 1: Strategic segmentation of the N-ethyl-2-phenoxyethanamine scaffold for SAR exploration.

Detailed SAR Analysis

Region A: The Aryloxy Head (Binding Pocket Fit)

The aromatic ring is the primary driver of affinity via hydrophobic interactions.

- Ortho-Substitution (2-position): Introduction of an alkoxy group (e.g., -OCH

, -OCH

CH

) at the ortho position is the most critical modification for

-selectivity. This mimics the steric bulk seen in clinically successful drugs like Tamsulosin or Indoramin.

- Electronic Effects: Electron-withdrawing groups (EWG) like -Cl or -CF

in the para position increase lipophilicity and metabolic resistance but may reduce selectivity between

and

subtypes.

Region B: The Ethylene Linker (Distance Constraint)

- Chain Length: The two-carbon (ethylene) bridge is optimal. Extending to propylene (n=3) typically causes a 10-100x drop in

because the amine can no longer align with Asp113 while the ring is anchored in the hydrophobic pocket.

- Branching: Adding a methyl group adjacent to the nitrogen (-methyl) creates a chiral center. Generally, the (S)-enantiomer is preferred for adrenergic binding, though this introduces steric clash risks.

Region C: The Amine Tail (Ionic Anchor)

- N-Ethyl (Secondary): The ethyl group provides a balance of hydrophobicity and steric freedom.
- N-H (Primary): Often metabolically unstable (MAO substrate) and less potent.
- N-Dialkyl (Tertiary): Converting to a diethylamine or adding a benzyl group often shifts the profile towards non-selective binding or transporter inhibition (NET/SERT).
- Haloalkyl Variants: Replacing the N-ethyl with an N-2-chloroethyl group converts the molecule into an alkylating agent (nitrogen mustard type), forming a covalent aziridinium ion intermediate that irreversibly alkylates the receptor [1]. Note: This drastically changes the safety profile and is generally avoided in modern non-oncology drug discovery.

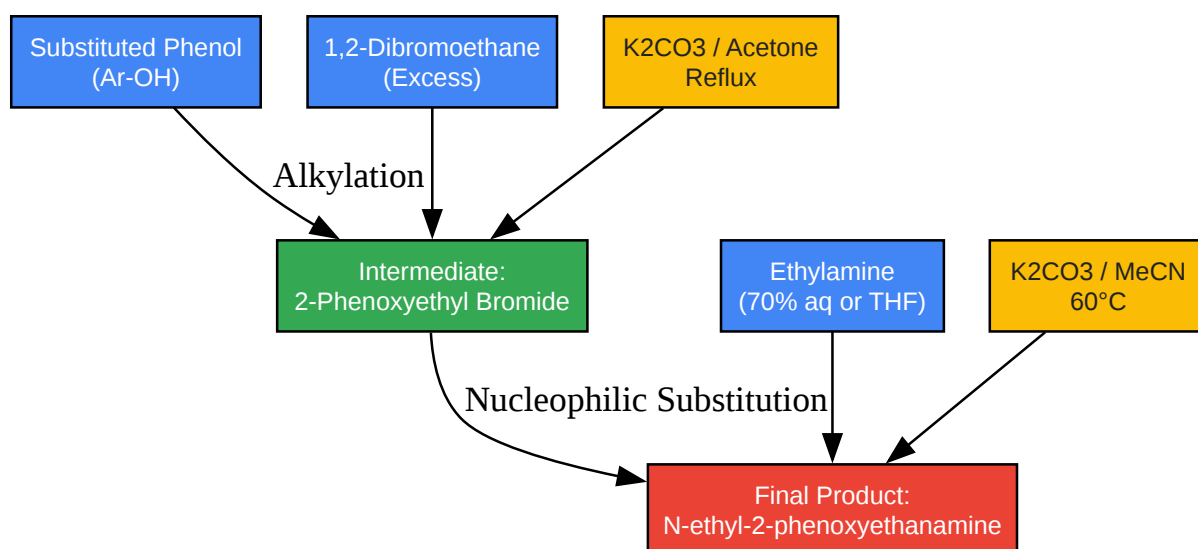
Summary of SAR Trends

Modification	Effect on -AR Affinity	Effect on Selectivity	Metabolic Stability
Parent (N-Et)	Baseline	Moderate	Moderate
2-OMe (Ortho)	Increase (++++)	High ()	High
4-Cl (Para)	Increase (++)	Low	High
Linker = Propyl	Decrease (---)	N/A	High
N-t-Butyl	Decrease (-)	Shifts to -AR	High
N-Chloroethyl	Irreversible (Covalent)	Low	Low (Reactive)

Synthetic Protocols

To explore this SAR, a modular synthetic route is required. The Williamson Ether Synthesis followed by Amination is the industry standard for generating libraries of these analogs.

Workflow Diagram



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Figure 2: Modular synthesis allowing variation of the aryl head and amine tail.

Step-by-Step Protocol

Step 1: Synthesis of 1-(2-Bromoethoxy)-2-substituted-benzene

- Reagents: Dissolve the specific substituted phenol (1.0 eq) in acetone (0.5 M). Add anhydrous (2.0 eq).
- Alkylation: Add 1,2-dibromoethane (3.0 eq) dropwise. Note: Excess dibromide prevents dimerization.
- Reflux: Heat to reflux (approx. 56°C) for 12-16 hours. Monitor via TLC (Hexane:EtOAc 9:1).
- Workup: Filter off solids. Concentrate filtrate. Redissolve in EtOAc, wash with 1M NaOH (to remove unreacted phenol) and Brine. Dry over .[\[1\]](#)
- Purification: Silica gel column chromatography (gradient 0-10% EtOAc in Hexanes).

Step 2: Amination to N-ethyl-2-phenoxyethanamine

- Reaction: Dissolve the bromo-intermediate (1.0 eq) in Acetonitrile (MeCN).
- Addition: Add Ethylamine (5.0 eq, 2.0M in THF) and (1.5 eq). Note: Use a sealed tube if using volatile amines.
- Conditions: Heat to 60°C for 8-12 hours.
- Workup: Evaporate volatiles. Partition between DCM and Water.
- Salt Formation: Isolate the free base, dissolve in diethyl ether, and add HCl in ether to precipitate the hydrochloride salt for stability testing.

Biological Validation: Calcium Mobilization Assay

To validate the antagonistic activity, a functional assay measuring intracellular calcium (

) flux is recommended. Since

-ARs couple to

, activation leads to

-mediated calcium release.

Protocol: FLIPR Calcium 6 Assay

Objective: Determine the

of the analog against a standard agonist (Phenylephrine).

- Cell Line: CHO-K1 cells stably expressing human
-AR.
- Seeding: Plate cells at 10,000 cells/well in 384-well black-wall plates. Incubate overnight.
- Dye Loading: Aspirate media. Add 20 μ L FLIPR Calcium 6 dye (Molecular Devices) containing 2.5 mM Probenecid. Incubate 2 hours at 37°C.
- Antagonist Addition (The Analog): Add 10 μ L of the test compound (serial dilution). Incubate for 15 minutes.
- Agonist Challenge: Inject Phenylephrine at its
concentration.
- Readout: Measure fluorescence intensity (Ex 485nm / Em 525nm) on a FLIPR Tetra system.
- Analysis: Calculate % Inhibition relative to Max (Phenylephrine only) and Min (Buffer only) controls. Fit curves using a 4-parameter logistic equation.

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